2-Bromo-N-methylethanamine hydrobromide structure

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Compound of Interest

Compound Name:	*2-Bromo-N-methylethanamine hydrobromide*
CAS No.:	*40052-63-9*
Cat. No.:	*B2433242*

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An In-Depth Technical Guide to **2-Bromo-N-methylethanamine Hydrobromide** for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-N-methylethanamine hydrobromide**, a crucial reagent in synthetic organic chemistry and pharmaceutical development. The document details its chemical structure, physicochemical properties, a validated synthesis protocol, and methods for analytical characterization. Furthermore, it explores its applications as a versatile building block and outlines essential safety and handling procedures. This guide is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering both theoretical insights and practical methodologies.

Chemical Identity and Physicochemical Properties

2-Bromo-N-methylethanamine hydrobromide, with the CAS number 40052-63-9, is a hydrobromide salt of a secondary amine functionalized with a bromo group.[1][2] This

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bifunctional nature makes it a valuable intermediate for introducing an N-methylethylamine moiety in the synthesis of more complex molecules. It typically appears as a white to off-white crystalline solid and is soluble in water.[3]

Molecular Structure

The structure of **2-Bromo-N-methylethanamine hydrobromide** consists of an N-methylethanamine core where a bromine atom is attached to the terminal carbon. The amine nitrogen is protonated by hydrobromic acid to form the corresponding hydrobromide salt.

Caption: Molecular structure of **2-Bromo-N-methylethanamine hydrobromide**.

Physicochemical Data

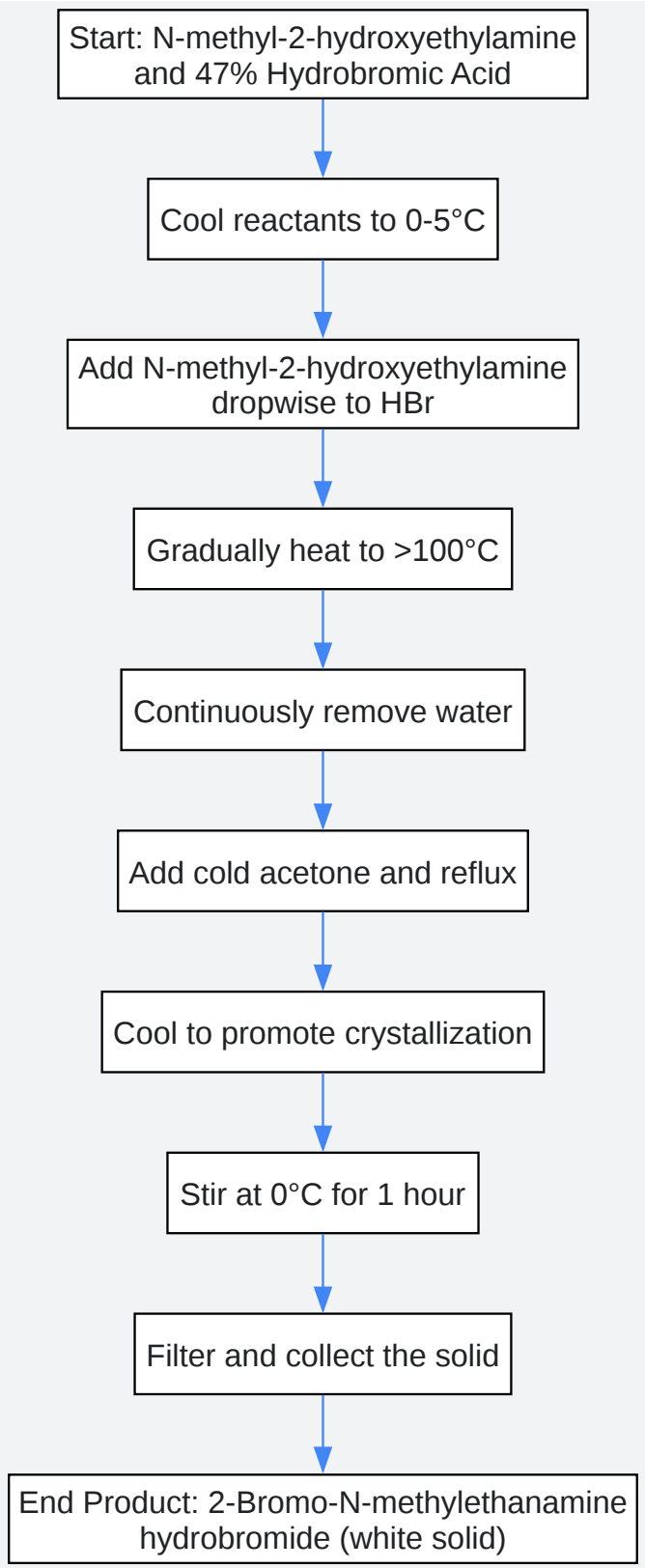
Property	Value
CAS Number	40052-63-9[1][2]
Molecular Formula	C3H9Br2N[2][4][5]
Molecular Weight	218.92 g/mol [5]
IUPAC Name	2-bromo-N-methylethanamine;hydrobromide
Synonyms	2-Bromo-N-methylethan-1-amine hydrobromide[2]
Appearance	White to off-white crystalline solid[3]
Solubility	Soluble in water[3]
Storage Temperature	Inert atmosphere, room temperature

Synthesis Protocol

The most common and efficient synthesis of **2-Bromo-N-methylethanamine hydrobromide** involves the reaction of N-methyl-2-hydroxyethylamine with a 47% solution of hydrobromic acid.[1] This procedure is a classic example of a nucleophilic substitution reaction where the hydroxyl group is converted into a good leaving group (water) by protonation, followed by displacement by the bromide ion.

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Experimental Workflow



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Caption: Synthetic workflow for **2-Bromo-N-methylethanamine hydrobromide**.

Step-by-Step Methodology

- Reaction Setup: In a three-necked flask equipped with a thermometer, add 860.0 g of a 47% hydrobromic acid solution. Cool the flask to 0-5°C using an ice bath.[1]
- Addition of Starting Material: While maintaining the temperature between 0-5°C, add 180.0 g of N-methyl-2-hydroxyethylamine dropwise to the hydrobromic acid.[1]
- Reaction and Water Removal: After the addition is complete, gradually increase the temperature of the reaction mixture to above 100°C. During this heating phase, continuously remove the water generated during the reaction.[1]
- Crystallization: Once the water has been sufficiently removed, add 2000 mL of cold acetone to the reaction system and heat to reflux until the solution becomes clear.[1]
- Isolation of Product: Slowly cool the solution to induce crystallization. Continue stirring the mixture at 0°C for 1 hour.[1]
- Final Product: Collect the solid product by filtration and dry it to obtain 2-bromo-N-methylethylamine hydrobromide as a white solid.[1]

Analytical Characterization

To ensure the identity and purity of the synthesized **2-Bromo-N-methylethanamine hydrobromide**, a combination of spectroscopic techniques is employed. These methods provide detailed information about the molecular structure and the presence of any impurities.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^{1}H and ^{13}C NMR are crucial for confirming the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as N-H and C-Br bonds.
- Mass Spectrometry (MS): MS provides information about the molecular weight and fragmentation pattern of the compound, further confirming its identity.

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Comprehensive analytical data including NMR, HPLC, and LC-MS are available from various chemical suppliers.[6][7][8]

Applications in Research and Drug Development

2-Bromo-N-methylethanamine hydrobromide serves as a valuable building block in organic synthesis due to its two reactive sites: the nucleophilic secondary amine and the electrophilic carbon bearing the bromine atom.[3]

- Pharmaceutical Synthesis: This compound is utilized in the synthesis of various pharmaceutical agents, including those targeting the central nervous system and enzyme inhibitors.[3] Its structure allows for precise modifications to optimize the pharmacological profiles of drug candidates.[3]
- Materials Science: It can be used to prepare high-strength alkaline anionic polymer crosslinked membranes.[1]
- Chemical Probes: Modified derivatives of **2-bromo-N-methylethanamine hydrobromide** are used as chemical probes to investigate biological pathways and enzyme mechanisms, particularly in the study of neurotransmitter metabolism.[3]

Safety, Handling, and Storage

Proper handling and storage of **2-Bromo-N-methylethanamine hydrobromide** are essential to ensure laboratory safety.

Hazard Identification

- Health Hazards: The compound is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[9] It is also harmful if swallowed (H302).
- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated area or a fume hood.[10] Wear suitable protective clothing, including impervious gloves and safety glasses with side-shields.[9][10]

First Aid Measures

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- Inhalation: If inhaled, move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[10]
- Skin Contact: In case of skin contact, immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[10]
- Eye Contact: If the chemical comes into contact with the eyes, rinse cautiously with water for at least 15 minutes.[10]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[10]

Storage and Disposal

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[10] It should be stored under an inert atmosphere at room temperature.
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.

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